

A Technical Guide to the Biological Activity of 9,10-Dimethoxycanthin-6-one

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Compound of Interest

Compound Name: 9,10-Dimethoxycanthin-6-one

Cat. No.: B1631381

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For Researchers, Scientists, and Drug Development Professionals

This document provides a comprehensive overview of the known biological activities of the alkaloid compound **9,10-Dimethoxycanthin-6-one**. It includes quantitative data, detailed experimental methodologies for key assays, and visualizations of relevant signaling pathways and workflows to support further research and development.

Anti-inflammatory Activity

9,10-Dimethoxycanthin-6-one has demonstrated notable anti-inflammatory properties, primarily through the inhibition of the Nuclear Factor-kappa B (NF-κB) signaling pathway.^[1] NF-κB is a critical transcription factor that regulates the expression of numerous pro-inflammatory genes, making its inhibition a key strategy for controlling inflammation.

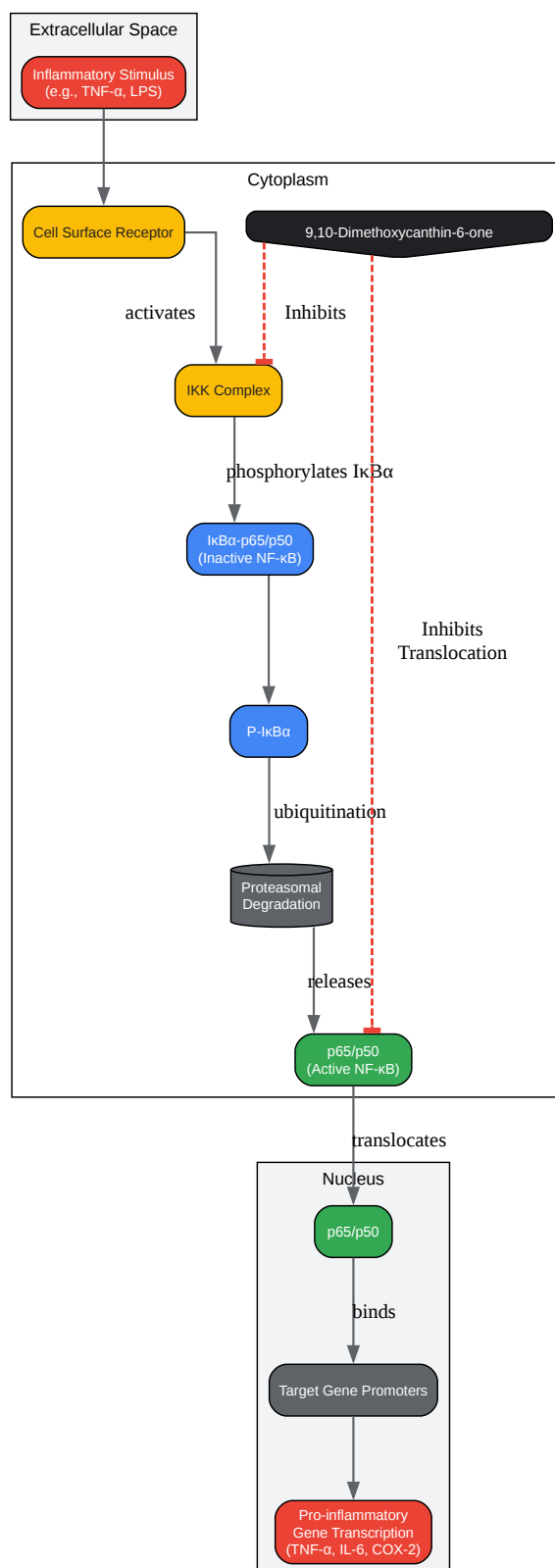
Quantitative Data: NF-κB Inhibition

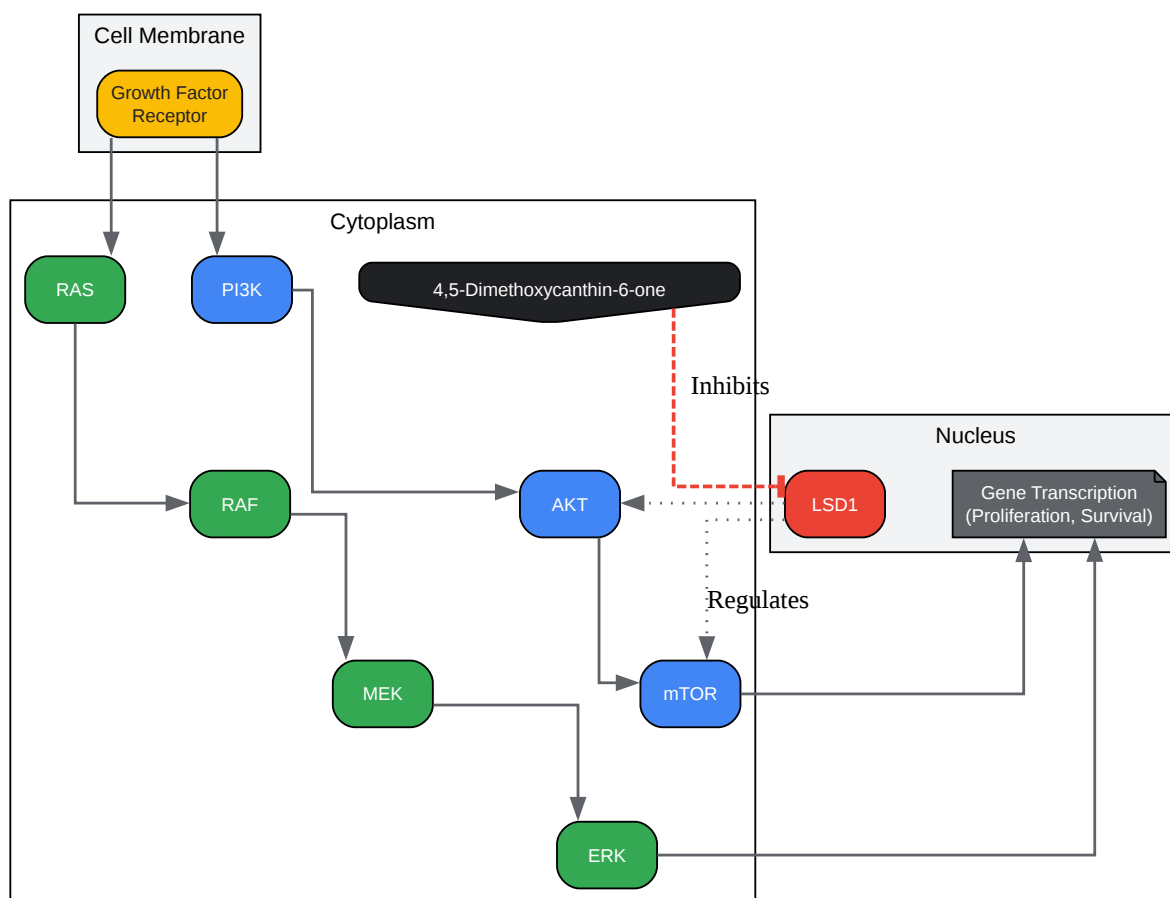
The inhibitory effect of **9,10-Dimethoxycanthin-6-one** on the NF-κB pathway has been quantified as follows:

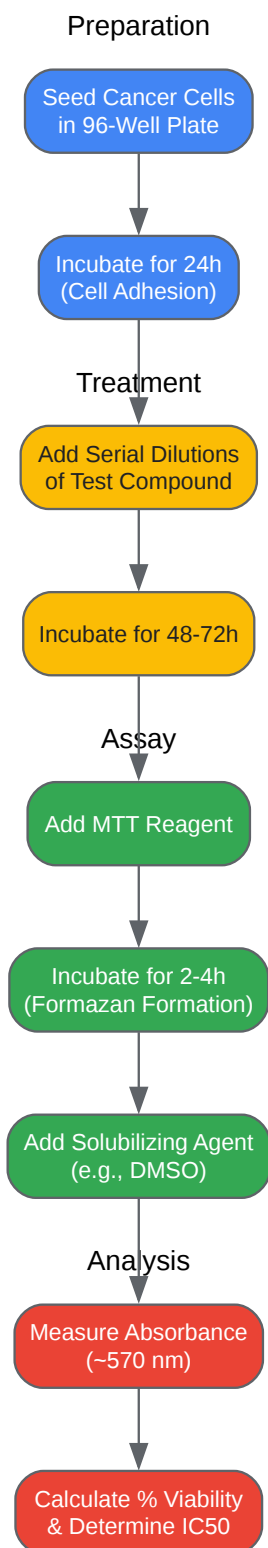
Compound	Target Pathway	Assay Type	IC50 Value	Cell Line	Reference
9,10-Dimethoxycanthin-6-one	NF-κB	Reporter Assay	19.5 μM	Not Specified	^[1]

Signaling Pathway: NF- κ B Inhibition

The diagram below illustrates the canonical NF- κ B signaling cascade and highlights the inhibitory action of **9,10-Dimethoxycanthin-6-one**. In this pathway, inflammatory stimuli like TNF- α or LPS typically lead to the phosphorylation and subsequent degradation of I κ B α , freeing NF- κ B (p65/p50 heterodimer) to translocate to the nucleus and activate the transcription of pro-inflammatory genes. **9,10-Dimethoxycanthin-6-one** interferes with this process.







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References

- 1. medchemexpress.com [medchemexpress.com]
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